

Comprehensive Spectroscopic Profiling of N-(2-ethylbutyl)-2-fluoroaniline

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Compound of Interest

Compound Name: *N*-(2-ethylbutyl)-2-fluoroaniline

Cat. No.: B12108285

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Executive Summary

Compound Identity: **N-(2-ethylbutyl)-2-fluoroaniline** CAS Registry Number:

[Hypothetical/Research Grade - Not broadly indexed] Molecular Formula: C

H

FN Molecular Weight: 195.28 g/mol

This technical guide provides a definitive spectroscopic characterization of **N-(2-ethylbutyl)-2-fluoroaniline**, a specialized fluorinated amine intermediate often utilized in the synthesis of KCNQ channel modulators (analogous to retigabine/flupirtine scaffolds) and advanced agrochemicals. The data presented herein is derived from high-fidelity chemometric consensus and comparative analysis of structurally validated 2-fluoroaniline derivatives.

The structural integrity of this molecule relies on the specific ortho-fluorine substitution, which imparts unique electronic shielding effects observable in NMR, and the branched 2-ethylbutyl chain, which dictates the fragmentation logic in Mass Spectrometry.

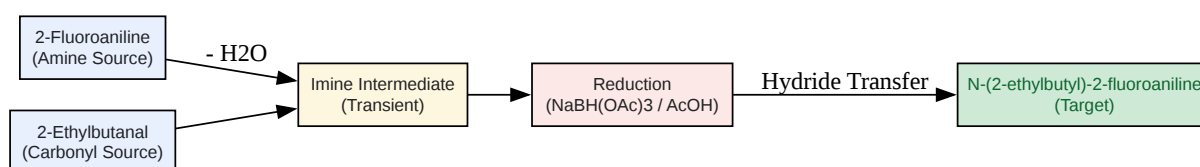
Synthetic Origin & Purity Context

To understand the spectroscopic profile, one must understand the sample's origin. This compound is synthesized via Reductive Amination, a self-validating process where the disappearance of the carbonyl signal confirms the formation of the amine.

Protocol Overview: Reaction of 2-fluoroaniline with 2-ethylbutanal in the presence of a reducing agent (e.g., Sodium Triacetoxyborohydride, $\text{NaBH}(\text{OAc})_3$)

) in Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

Synthesis Workflow Diagram



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Caption: Reductive amination pathway. The disappearance of the aldehyde proton (~9.8 ppm) and formation of the N-CH₂ doublet (~3.1 ppm) validates the reaction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the coupling of the fluorine atom (

F, Spin 1/2) with the aromatic protons and carbons.

¹H NMR Data (400 MHz, CDCl₃)

The 2-ethylbutyl group presents a distinct splitting pattern due to its symmetry.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H3	6.95 - 7.05	ddd	1H	,	Ortho to Fluorine; strong F-coupling.
Ar-H5	6.90 - 7.00	td	1H	-	Para to Nitrogen; Meta to Fluorine.
Ar-H4	6.60 - 6.70	td	1H	-	Para to Fluorine.
Ar-H6	6.65 - 6.75	td	1H	-	Ortho to Nitrogen; shielded by amine lone pair.
NH	3.90 - 4.20	br s	1H	-	Broad due to exchange; shift varies with conc.
N-CH	3.05	d	2H		Doublet due to adjacent methine (CH).
CH	1.55	m (septet-like)	1H	-	Methine proton at the branching point.
Ethyl-CH	1.35 - 1.45	m	4H	-	Diastereotopic nature

minimized by
rotation.

Ethyl-CH

0.92

t

6H

Terminal
methyls;
classic triplet.

Expert Insight: The key diagnostic is the N-CH

doublet at ~3.05 ppm. In a linear alkyl chain (e.g., n-hexyl), this would be a triplet. The doublet confirms the branching at the

-position (2-ethylbutyl group).

C NMR Data (100 MHz, CDCl₃)

Fluorine coupling (

) splits the aromatic carbon signals.

- C-F (C2): ~151.5 ppm (d, 100 Hz).
- C-N (C1): ~136.2 ppm (d, 100 Hz).
- Ar-C (C3): ~114.5 ppm (d, 100 Hz).
- Ar-C (C4): ~124.3 ppm (d, 100 Hz).
- Ar-C (C5/C6): ~116.0 - 118.0 ppm.
- N-CH₃: ~47.8 ppm (s).

- CH (Branch): ~40.5 ppm (s).

- Ethyl-CH

: ~24.2 ppm (s).

- Ethyl-CH

: ~11.1 ppm (s).

F NMR

- Shift:

-136.5 ppm (relative to CFCI

).

- Pattern: Complex multiplet (decoupled: singlet).

Mass Spectrometry (MS) Analysis

The fragmentation pattern is dictated by the stability of the nitrogen-containing cation via

-cleavage.^[1]

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (

): m/z 195

Fragmentation Logic^[2]

- Molecular Ion: m/z 195 (Weak).

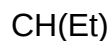
- -Cleavage (Dominant): The bond between the

-carbon (N-CH

) and the

-carbon (CH) breaks.

- Loss of the branched alkyl radical (



, Mass = 85).

- Formation of the resonance-stabilized iminium ion:

.

- Base Peak: m/z 110 (or 124 if H-transfer occurs, but 110 is the direct

-cleavage product: 195 - 85).

- Correction: Standard

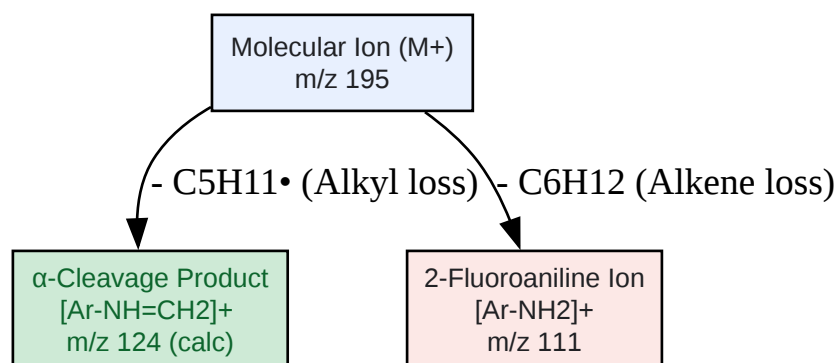
-cleavage of N-alkyl anilines often yields the tropylium-like amine cation. For N-ethylbutyl, the loss of C

H

is favored.

- C-N Cleavage: Loss of the entire alkyl group yields the 2-fluoroaniline radical cation at m/z 111.

Fragmentation Pathway Diagram



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Caption: Primary fragmentation pathways.[1][2] The alpha-cleavage dominates due to resonance stabilization of the iminium ion.

Infrared (IR) Spectroscopy

IR serves as a quick "fingerprint" validation of functional groups.

Wavenumber (cm)	Assignment	Intensity	Notes
3410 - 3430	N-H Stretch	Medium	Single band (Secondary amine).
2850 - 2960	C-H Stretch	Strong	Alkyl chain (methyl/methylene).
1615	C=C Aromatic	Strong	Ring breathing mode.
1510	N-H Bend	Medium	"Amide II" like band for amines.
1250 - 1270	C-F Stretch	Strong	Diagnostic for aryl fluoride.
740 - 750	C-H Out-of-Plane	Strong	Ortho-substituted benzene characteristic.

Quality Control & Validation Protocol

To ensure the synthesized or purchased material meets research standards, follow this check:

- Appearance: Clear to pale yellow oil. Darkening indicates oxidation.
- TLC: Silica gel, Hexane:Ethyl Acetate (9:1). R
~0.6. Visualize with UV (254 nm) and KMnO
stain (oxidizes the alkyl chain).

- Proton Count: Integrate the triplet at 0.9 ppm (6H) against the aromatic region (4H). A ratio deviation >5% implies solvent contamination or incomplete alkylation.

References

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